

Theoretical Reactivity Profile of Substituted Benzofuran Esters

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Compound of Interest

Compound Name: 4-chloro-2-methylphenyl 1-benzofuran-2-carboxylate

Cat. No.: B5547302

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Executive Summary

This technical guide provides a high-resolution analysis of the electronic structure, synthetic reactivity, and metabolic stability of substituted benzofuran esters. As privileged scaffolds in medicinal chemistry—exemplified by Amiodarone and Saphrisartan—benzofuran esters possess a unique "push-pull" electronic character defined by the fusion of a π -excessive furan ring with a π -deficient benzene ring, further modulated by the ester functionality. This guide synthesizes Density Functional Theory (DFT) insights with empirical structure-activity relationships (SAR) to aid in the rational design of stable, potent therapeutic candidates.

Electronic Structure & Reactivity Indices[1]

The reactivity of benzofuran esters is governed by the interplay between the aromatic benzofuran core and the pendant ester group.

Frontier Molecular Orbital (FMO) Analysis

The benzofuran ring system is planar and aromatic (10 π -electrons).

- HOMO (Highest Occupied Molecular Orbital): Typically localized on the benzofuran ring, specifically the furan oxygen and C-2/C-3 positions. This dictates the site of electrophilic attacks (e.g., metabolic oxidation).
- LUMO (Lowest Unoccupied Molecular Orbital): Concentrated on the ester carbonyl carbon and the benzene ring (if electron-withdrawing groups are present). This dictates susceptibility to nucleophilic attacks (e.g., hydrolysis).

Electrophilic & Nucleophilic Susceptibility

Unlike indole, which reacts preferentially at C-3, benzofuran undergoes electrophilic substitution preferentially at C-2. However, the presence of an ester group (a strong Electron Withdrawing Group, EWG) at C-2 reverses this trend, deactivating C-2 and directing electrophiles to the benzene ring (C-5 or C-7) or C-3 if unsubstituted.

Site	Reactivity Type	Dominant Orbital Interaction
Ester Carbonyl (C=O)	Nucleophilic Attack	LUMO (π^*)
C-2 Position	Electrophilic Attack (Blocked if esterified)	HOMO (π)
C-3 Position	Electrophilic Attack / Radical Halogenation	HOMO (π)
C-5 Position	Electrophilic Aromatic Substitution (SEAr)	HOMO (π)
Furan Oxygen	H-Bond Acceptor / Lewis Base	Non-bonding (n)

Substituent Effects: The Hammett Correlation

The rate of ester hydrolysis and metabolic oxidation is heavily influenced by substituents on the benzene ring. We apply Hammett correlations (

) to predict these shifts.

Electronic Transmission through the Furan Ring

Substituents at C-5 and C-6 communicate electronically with the C-2 ester group through the conjugated

-system.

- Electron Donating Groups (EDGs) at C-5 (e.g., -OMe, -NH₂):
 - Effect: Increase electron density at the ester carbonyl.
 - Outcome: Decreased rate of alkaline hydrolysis (lower electrophilicity of carbonyl carbon) but increased metabolic liability (oxidative ring opening).
- Electron Withdrawing Groups (EWGs) at C-5 (e.g., -NO₂, -CF₃):
 - Effect: Decrease electron density at the ester carbonyl.
 - Outcome: Increased susceptibility to alkaline hydrolysis (saponification) and increased resistance to oxidative metabolism.

Steric Ortho-Effects

Substituents at C-3 (adjacent to a C-2 ester) exert a "steric shield," significantly retarding hydrolysis rates regardless of electronic effects. This is a critical design feature for extending plasma half-life.

Chemical Stability & Hydrolysis Protocols

Hydrolysis is the primary degradation pathway for benzofuran esters in plasma.

Mechanism of Alkaline Hydrolysis (B 2)

The reaction proceeds via a tetrahedral intermediate. The rate-determining step is the nucleophilic attack of the hydroxide ion on the carbonyl carbon.



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Caption: Simplified BAc2 pathway. The transition state energy is raised by EDGs on the benzofuran ring.

Experimental Validation Protocol: Kinetic Hydrolysis Assay

Objective: Determine the half-life (

) and rate constant (

) of the ester in simulated physiological conditions.

- Stock Preparation: Dissolve benzofuran ester (10 mM) in DMSO.
- Buffer Preparation: Prepare Phosphate Buffered Saline (PBS) at pH 7.4 and Glycine-NaOH buffer at pH 10.0 (for accelerated stress testing).
- Incubation: Add 10 μ L stock to 990 μ L buffer (final conc. 100 μ M) at 37°C.
- Sampling: Aliquot 100 μ L at t = 0, 5, 15, 30, 60, 120 min.
- Quenching: Immediately add 100 μ L cold Acetonitrile (ACN) containing Internal Standard (IS).
- Analysis: Centrifuge (10,000 rpm, 5 min) and analyze supernatant via HPLC-UV or LC-MS/MS.
- Calculation: Plot

vs. time. The slope =

.

Metabolic Stability & Soft Spots

Drug candidates containing benzofuran esters face two distinct metabolic threats:

- Plasma Esterases: Rapid hydrolysis to the carboxylic acid (often inactive).

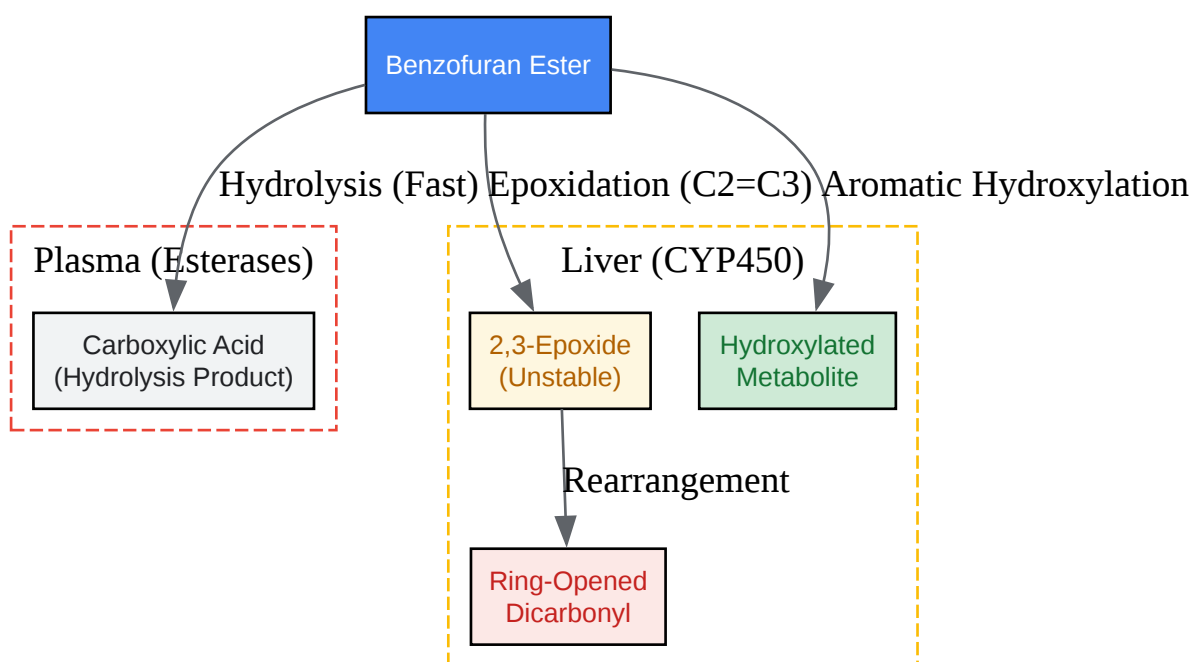
- Hepatic CYP450: Oxidative biotransformation.

Metabolic Soft Spot Mapping

The furan double bond (C2=C3) is electron-rich and prone to epoxidation by CYP450, leading to ring opening and potentially toxic reactive metabolites (e.g., unsaturated dicarbonyls).

Mitigation Strategy:

- Block C-3: Substitution with a methyl or halogen at C-3 sterically and electronically hinders epoxidation.
- Deactivate the Ring: Introduction of EWGs (F, Cl) on the benzene ring reduces the HOMO energy, making the system less reactive toward CYP oxidants.



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Caption: Divergent metabolic pathways. Ester hydrolysis usually predominates in plasma, while oxidative activation occurs in the liver.

Synthetic Workflow: Rap-Stoermer Condensation

To access diverse benzofuran esters for SAR studies, the Rap-Stoermer condensation is the industry standard due to its operational simplicity and atom economy.

Protocol:

- Reagents: Salicylaldehyde derivative (1.0 eq),
-haloester (1.2 eq),
(2.0 eq).
- Solvent: DMF or Acetonitrile (anhydrous).
- Conditions: Heat at 80-100°C for 4-12 hours.
- Workup: Dilute with water, extract with EtOAc.
- Purification: Recrystallization (EtOH) or Flash Chromatography (Hexane/EtOAc).

Mechanistic Insight: This reaction involves an initial

displacement of the halide by the phenoxide, followed by an intramolecular aldol-type condensation and dehydration to close the furan ring.

Data Summary: Substituent Impact on Reactivity[3] [4]

Substituent (R)	Position	Electronic Effect	Ester Hydrolysis Rate	Metabolic Stability (Oxidation)
-H	-	Neutral	Baseline	Moderate
-OCH ₃	C-5	EDG (+R)	Slows (stabilizes carbonyl)	Low (prone to oxidation)
-NO ₂	C-5	EWG (-R, -I)	Accelerates (activates carbonyl)	High (deactivates ring)
-CH ₃	C-3	Steric/EDG	Significantly Slows (Steric)	High (blocks epoxidation)
-F	C-5	EWG (-I)	Slight Acceleration	High (blocks metabolism)

References

- Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity. National Institutes of Health (NIH). Available at: [\[Link\]](#)
- Synthesis and SAR of selective benzothiophene, benzofuran, and indole-based PPAR agonists. ResearchGate. Available at: [\[Link\]](#)
- Benzofuranyl Esters: Synthesis, Crystal Structure Determination, Antimicrobial and Antioxidant Activities. National Institutes of Health (NIH). Available at: [\[Link\]](#)
- Synthesis, Characterization, Crystal structure and DFT calculations of 1-benzofuran-2-carboxylic acid. ResearchGate. Available at: [\[Link\]](#)
- Hydrolysis of Esters: Mechanisms and Kinetics. Chemistry Steps. Available at: [\[Link\]](#)
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